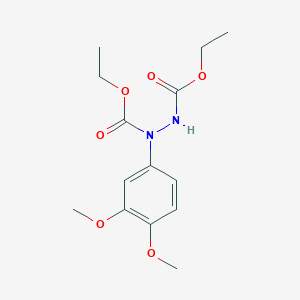

Diethyl 1-(3,4-dimethoxyphenyl)hydrazine-1,2-dicarboxylate

• CAS No.: 115171-05-6
• Molecular Formula: C14H20N2O6
• Molecular Weight: 312.32 g/mol
• IUPAC Name: ethyl N-(3,4-dimethoxyphenyl)-N-(ethoxycarbonylamino)carbamate
• InChI: InChI=1S/C14H20N2O6/c1-5-21-13(17)15-16(14(18)22-6-2)10-7-8-11(19-3)12(9-10)20-4/h7-9H,5-6H2,1-4H3,(H,15,17)
• InChI Key: ZVZRAPXGLVQUQL-UHFFFAOYSA-N
• Canonical SMILES: CCOC(=O)NN(C1=CC(=C(C=C1)OC)OC)C(=O)OCC

Description

Diethyl 1-(3,4-dimethoxyphenyl)hydrazine-1,2-dicarboxylate is a useful research compound. Its molecular formula is C14H20N2O6 and its molecular weight is 312.32 g/mol. The purity is usually 95%.
BenchChem offers high-quality this compound suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about this compound including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods

Procedure details

A solution of 3,4-dimethoxyphenylmagnesium bromide (prepared from 10.85 g, 50 mmol of 3,4-dimethoxybromobenzene and 1.34 g, 55 mmol magnesium) in 200 ml tetrahydrofuran (hereinafter THF) was cooled to -75° C. and added to a solution of diethyl azodicarboxylate (8.71 g, 50 mmol) in 250 ml THF at -75° C. under an inert atmosphere. The solution was allowed to warm to 0° C. and acetic acid (3 g, 50 mmol) and H2O (20 ml) were added. The organic solution was dried over MgSO4, filtered and evaporated, providing N,N'-bis(ethoxycarbonyl)-3,4-dimethoxyphenylhydrazine as a red oil (15 g, 96% yield). This material was dissolved in isopropanol (500 ml) and 15 g potassium hydroxide was added. The mixture was refluxed under nitrogen for four hours, cooled, and neutralized with acetic acid (15 ml). The mixture was evaporated, the residue was treated with ether and aqueous sodium hydroxide, and the ether solution was dried over MgSO4, filtered and distilled in vacuo. Veratrole was distilled from the mixture, followed by 3,4-dimethoxyphenylhydrazine, which was crystallized from carbon tetrachloride to provide 1.0 g off-white powder, mp 103°-106° C. (dec).
